

# Unveiling the Molecular Architecture of Fraxiresinol 1-O-glucoside: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fraxiresinol 1-O-glucoside*

Cat. No.: *B15591944*

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **Fraxiresinol 1-O-glucoside**, a lignan glycoside of interest to researchers in natural product chemistry, pharmacology, and drug development. This document details the structural elucidation, spectroscopic data, and relevant experimental protocols, offering a valuable resource for scientists and professionals in the field.

## Chemical Structure and Properties

**Fraxiresinol 1-O-glucoside**, also known as (+)-Fraxiresinol 1-β-D-glucoside, is a complex natural product with the chemical formula  $C_{27}H_{34}O_{13}$  and a molecular weight of 566.55 g/mol . [1][2] Its structure is characterized by a core fraxiresinol aglycone, a furofuran lignan, linked to a glucose molecule via a β-glycosidic bond at the C1 position. The CAS number for this compound is 89199-94-0.[2]

The stereochemistry of **Fraxiresinol 1-O-glucoside** is crucial for its biological activity. The designation "(+)" indicates its dextrorotatory nature, and "1-β-D-glucoside" specifies the anomeric configuration of the glucose moiety and its attachment point to the aglycone.

## Spectroscopic Data for Structural Elucidation

The definitive structure of **Fraxiresinol 1-O-glucoside** has been established through extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) spectroscopy.

Table 1:  $^{13}\text{C}$  NMR Spectroscopic Data of **Fraxiresinol 1-O-glucoside**

Position	Chemical Shift ( $\delta$ ) in ppm
1	79.3
2	35.8
3	169.23
4	80.46
5	61.71
6	36.54
7	206.23
8	51.48
9	48.27
10	46.09
11	19.07
12	30.31
13	38.09
14	65.81
15	53.99
16	166.75
17	77.94
18	17.77
19	65.50
20	120.12
21	143.39
22	109.82
23	141.26

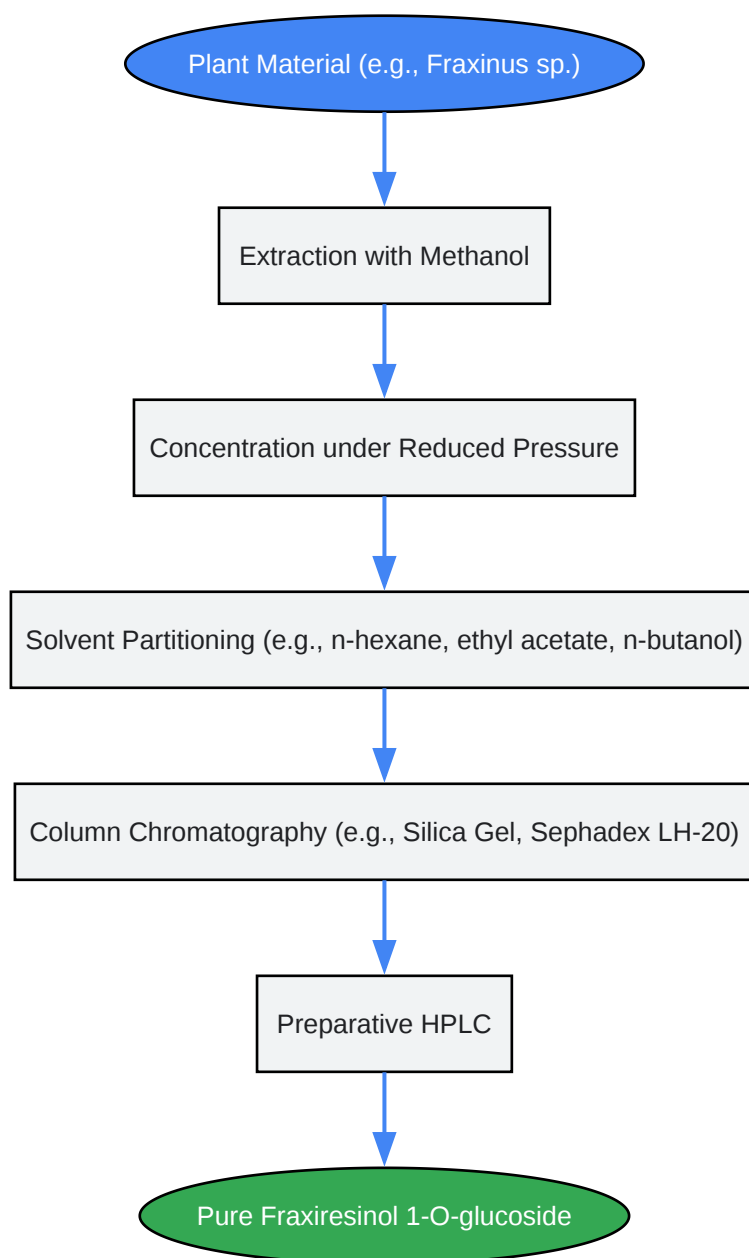
24	20.86
25	31.00
26	21.53
Glucosyl Moiety	
1'	105.43
2'	75.78
3'	77.90
4'	71.43
5'	78.40
6'	62.67

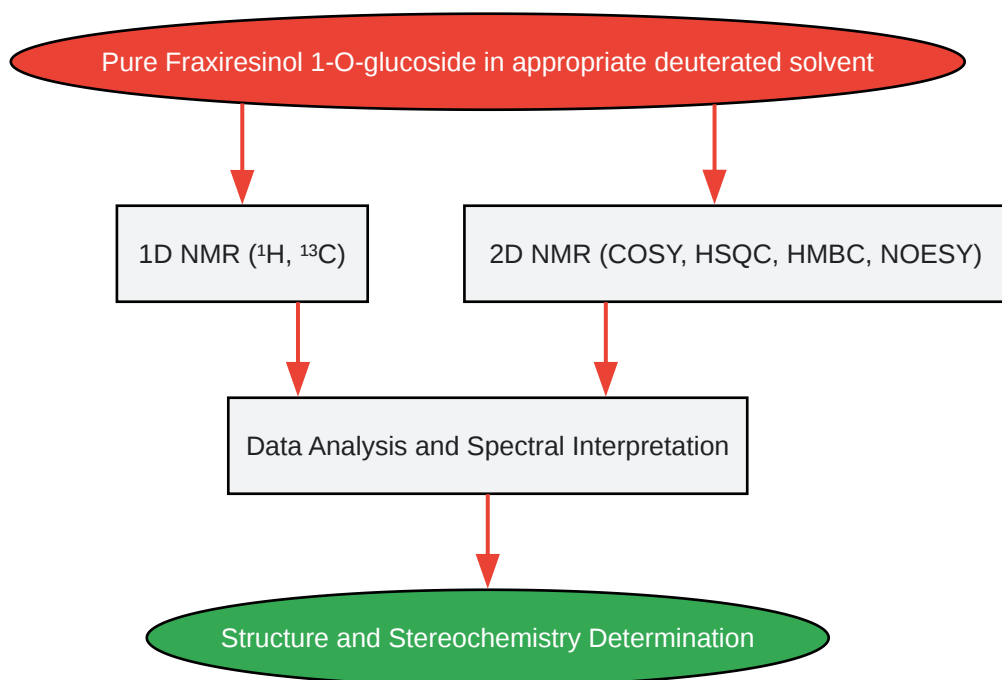
Note: The provided  $^{13}\text{C}$  NMR data is based on a compilation of available information and may require further experimental verification for precise assignments.[\[3\]](#)

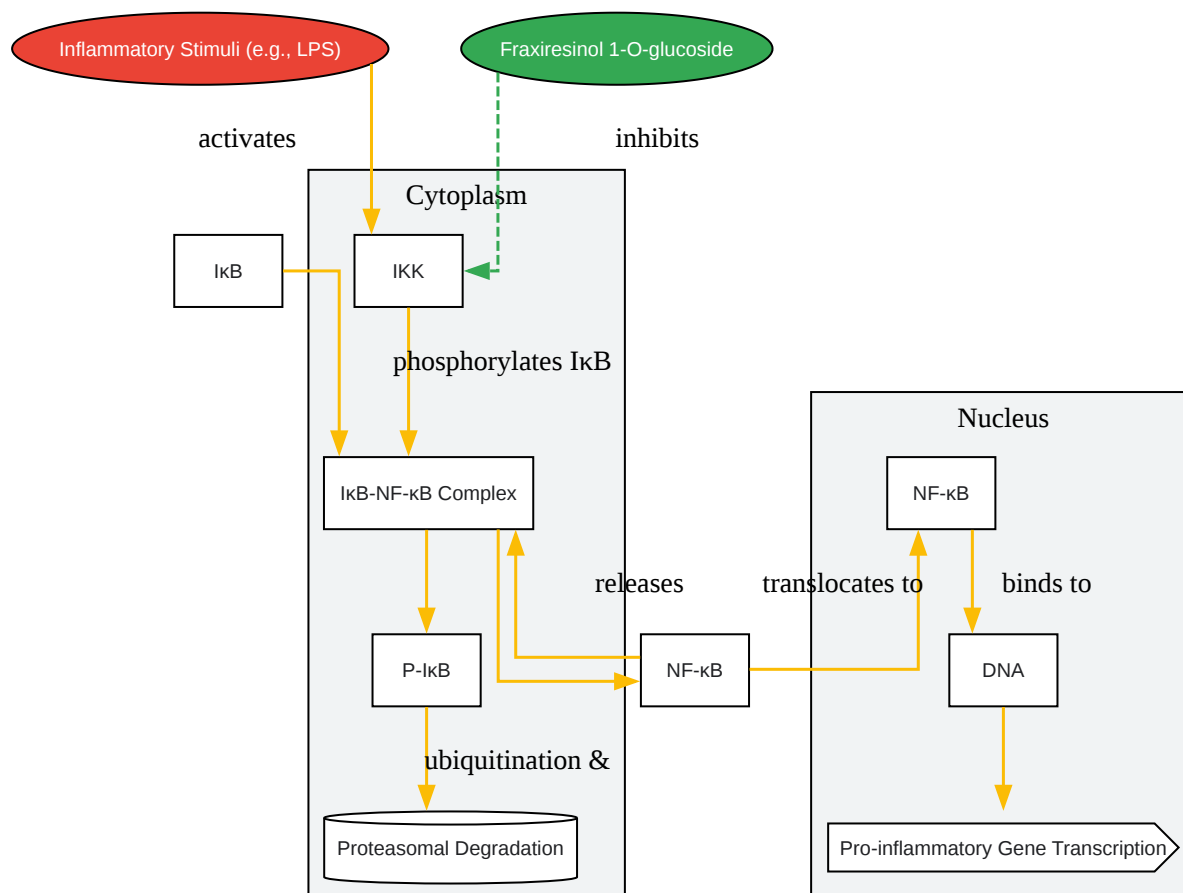
## Experimental Protocols

### Isolation and Purification of Fraxiresinol 1-O-glucoside

A general procedure for the isolation of lignan glucosides from plant material is outlined below. This protocol can be adapted for the specific extraction of **Fraxiresinol 1-O-glucoside** from its natural sources, such as species of the Fraxinus (ash) or Acanthopanax genus.







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [spectrabase.com](https://spectrabase.com) [spectrabase.com]

- 2. Isolation and NMR spectra of syringaresinol-beta-D-glucoside from Cressa cretica - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [Unveiling the Molecular Architecture of Fraxiresinol 1-O-glucoside: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15591944#chemical-structure-and-stereochemistry-of-fraxiresinol-1-o-glucoside]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)